An In-depth Technical Guide to the Petalosa Compound

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Compound of Interest

Compound Name: *Petalosa*

Cat. No.: *B1246831*

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This technical guide provides a comprehensive overview of the **Petalosa** compound, a novel carbohydrate with demonstrated hypoglycemic properties. The information is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry.

Compound Identification

Petalosa is a unique carbohydrate, classified as an ulopyranose. It was first isolated from the roots and rhizomes of the plant Psacalium peltatum. While a specific CAS Registry Number for **Petalosa** has not been identified in public databases, its chemical identity is well-defined by several other standard identifiers.

Table 1: Identifiers for the **Petalosa** Compound

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Identifier	Value
PubChem CID	11529514
Molecular Formula	C10H18O10
IUPAC Name	(2R,3S,4S,4aR,6S,7R,8R,8aS)-2,6-bis(hydroxymethyl)-2,3,4,6,7,8-hexahydropyrano[3,2-b]pyran-3,4,4a,7,8,8a-hexol
InChI	InChI=1S/C10H18O10/c11-1-3-5(13)7(15)10(18)9(17,19-3)8(16)6(14)4(2-12)20-10/h3-8,11-18H,1-2H2/t3-,4+,5-,6+,7+,8-,9+,10-
InChIKey	HFTMYDMVCZRBCQ-YJEJVTBQSA-N
Canonical SMILES	C([C@@H]1--INVALID-LINK--(--INVALID-LINK--CO)O)O)O)O)O">C@HO)O

Physicochemical Properties

The fundamental physicochemical properties of **Petalosa** have been computationally predicted and are summarized below.

Table 2: Predicted Physicochemical Properties of **Petalosa**

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Property	Value
Molecular Weight	298.24 g/mol
XLogP3	-4.5
Hydrogen Bond Donors	10
Hydrogen Bond Acceptors	10
Rotatable Bond Count	4
Topological Polar Surface Area	180 Å²
Heavy Atom Count	20

Biological Activity and Quantitative Data

Petalosa has been identified as a promising hypoglycemic agent. In vivo studies have demonstrated its ability to lower blood glucose levels in a diabetic animal model.

Table 3: Hypoglycemic Activity of **Petalosa**

Parameter	Value
Animal Model	Alloxan-induced diabetic mice
Dosage	100 mg/kg
Activity	Comparable to tolbutamide and insulin

The proposed mechanisms for its hypoglycemic action include either an enhancement of insulin secretion from the pancreas or an increased utilization of glucose by peripheral tissues.

Experimental Protocols

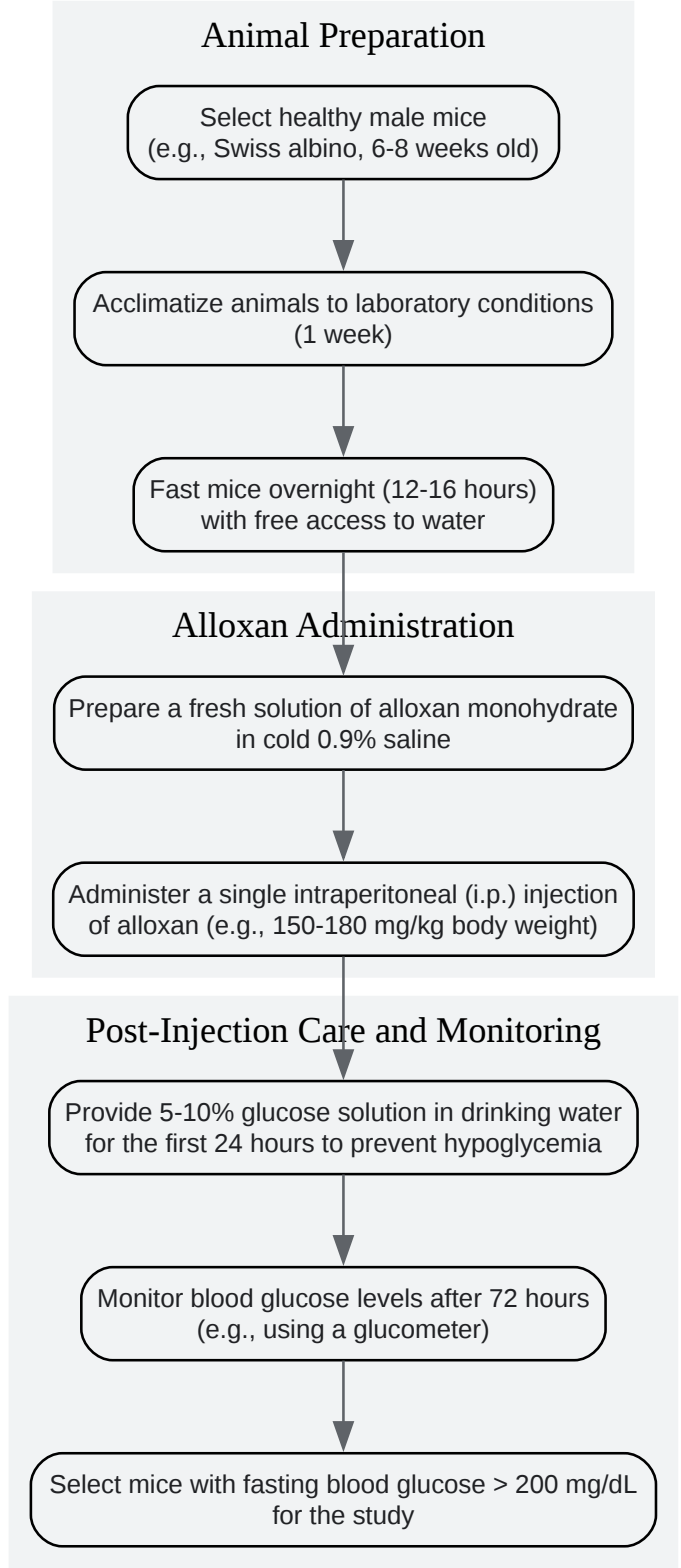
Detailed experimental protocols for the isolation, characterization, and biological evaluation of **Petalosa** are not fully available in the public domain. However, based on related studies and general laboratory practices, the following outlines the likely methodologies employed.

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General Protocol for Induction of Diabetes in Mice

A common method for inducing type 1 diabetes in laboratory mice is through the administration of alloxan, which selectively destroys insulin-producing pancreatic β-cells.

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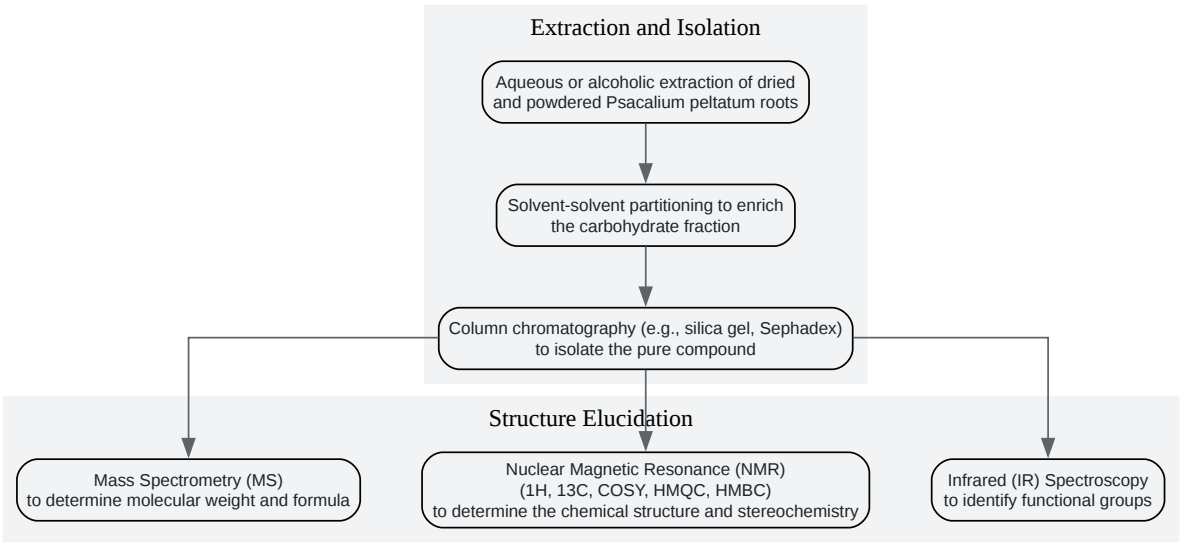
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Workflow for inducing an alloxan-induced diabetic mouse model.

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Isolation and Structure Elucidation

The isolation of **Petalosa** from Psacalium peltatum roots would typically involve extraction with a polar solvent, followed by chromatographic separation techniques. The structural elucidation is confirmed through spectral analysis.



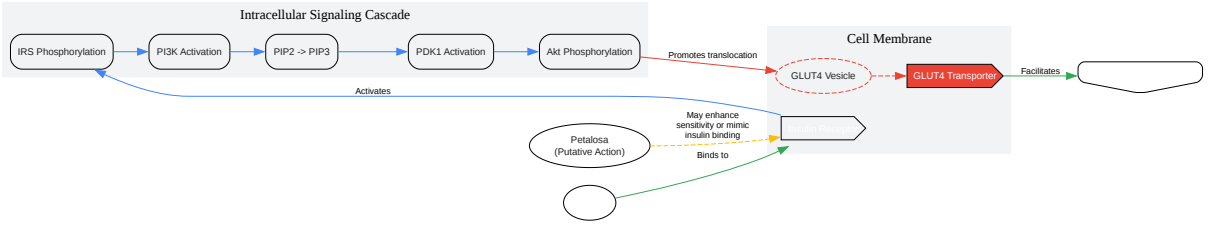
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*General workflow for the isolation and structure elucidation of **Petalosa**.*

Putative Signaling Pathway

While the precise molecular targets and signaling pathways of **Petalosa** have not been experimentally elucidated, its proposed hypoglycemic mechanisms suggest an interaction with the insulin signaling pathway. The following diagram illustrates a generalized insulin signaling cascade leading to glucose uptake, which represents a putative pathway for **Petalosa**'s action.

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*Putative insulin signaling pathway potentially modulated by **Petalosa**.*

It is important to note that this diagram represents a general mechanism of insulin-stimulated glucose uptake and **Petalosa**'s precise point of interaction within this or other related pathways requires further investigation.

Conclusion

Petalosa is a novel carbohydrate with significant potential as a hypoglycemic agent. Its well-defined chemical structure and demonstrated biological activity make it a compelling candidate for further research and development in the context of diabetes and metabolic disorders. Future studies should focus on elucidating its precise mechanism of action, conducting detailed dose-response and pharmacokinetic profiling, and establishing a definitive CAS Registry Number.

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